

In-Depth Technical Guide: 4,6-Dimethyl-2-Benzothiazolamine (CAS 64036-71-1)

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Compound of Interest

Compound Name: 4,6-Dimethyl-benzothiazol-2-ylamine

Cat. No.: B056781

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Introduction

This technical guide provides a comprehensive overview of the chemical entity associated with CAS number 64036-71-1, identified as 4,6-Dimethyl-2-Benzothiazolamine. This document collates available data on its chemical properties, safety information, synthesis, and its place within the broader research context of benzothiazole derivatives, which have shown potential in therapeutic areas such as oncology and anesthesiology.

It is important to clarify that the initial topic query included "4-phenyl-5-(4-pyridyl)-1,2,4-triazole-3-thiol". This is a distinct chemical compound with a different CAS number and is not the subject of this guide, which will focus exclusively on the chemical corresponding to CAS 64036-71-1.

Chemical Information

Identification

Identifier	Value
CAS Number	64036-71-1
Chemical Name	4,6-Dimethyl-2-Benzothiazolamine
Synonyms	4,6-Dimethylbenzothiazol-2-amine, 2-Amino-4,6-dimethylbenzothiazole
Molecular Formula	C ₉ H ₁₀ N ₂ S
Molecular Weight	178.25 g/mol
InChI Key	JJNKKYPHNWIYFW-UHFFFAOYSA-N
Canonical SMILES	<chem>CC1=CC2=C(C=C1C)SC(=N2)N</chem>

Physicochemical Properties

Property	Value	Source
Boiling Point	335.9 °C at 760 mmHg	[1]
Flash Point	157 °C	[1]
Density	1.263 g/cm ³	[2]
Refractive Index	1.698	[1]
LogP	3.07650	[1]
PSA (Polar Surface Area)	67.15 Å ²	[1]
Storage Temperature	2-8°C	[3]

Safety Data

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Eye Irritation	Category 2

Note: This classification is based on available safety data sheets for benzothiazole derivatives and may not be exhaustive for this specific compound.

GHS Label Elements

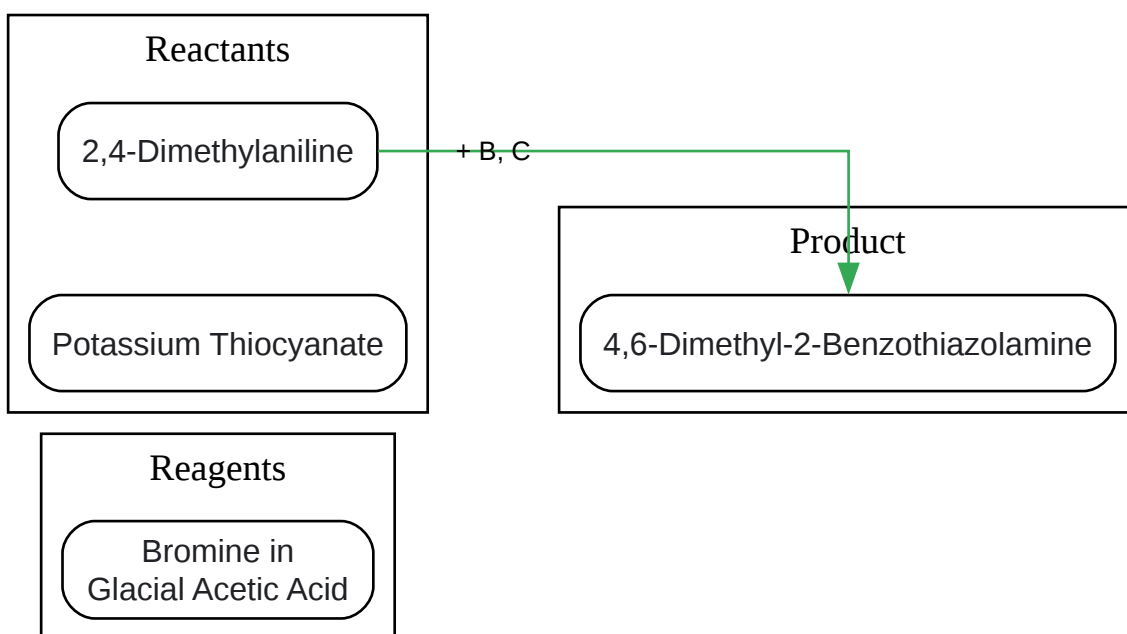
Element	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

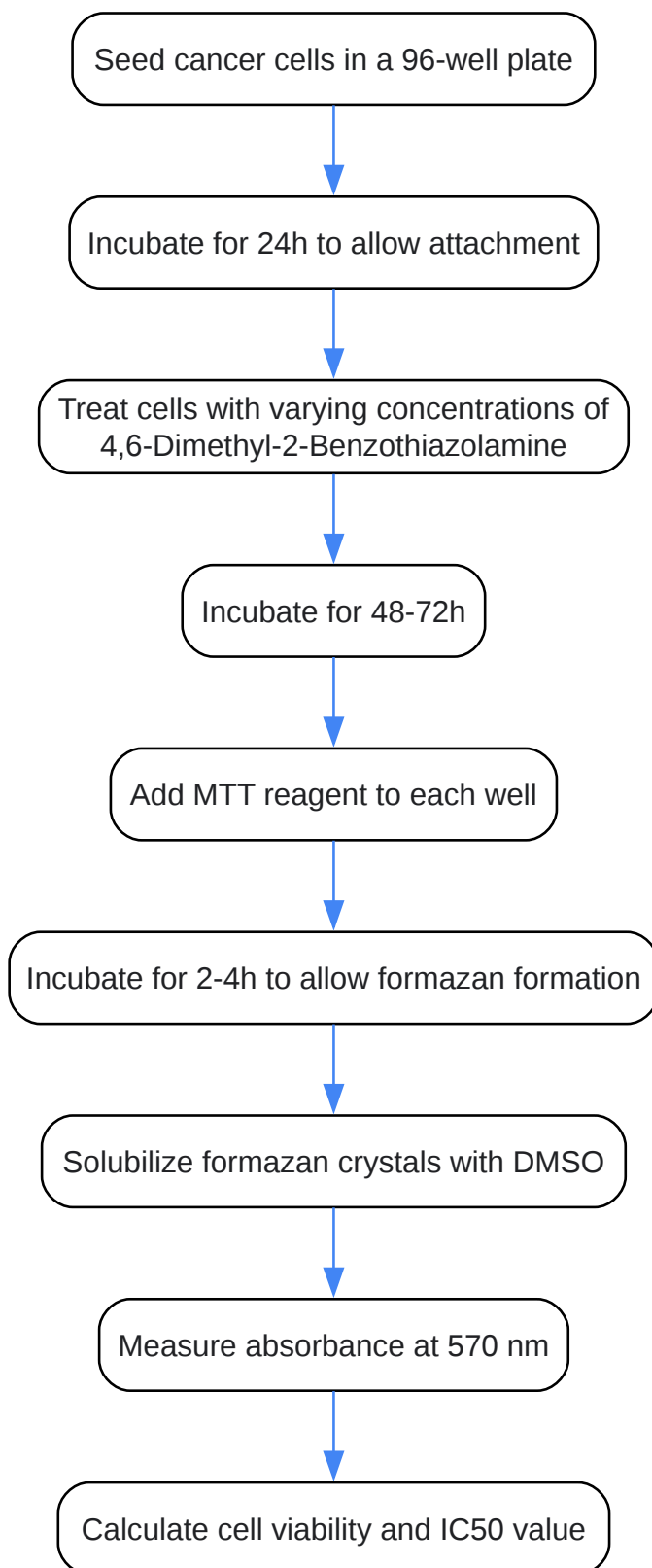
Experimental Protocols

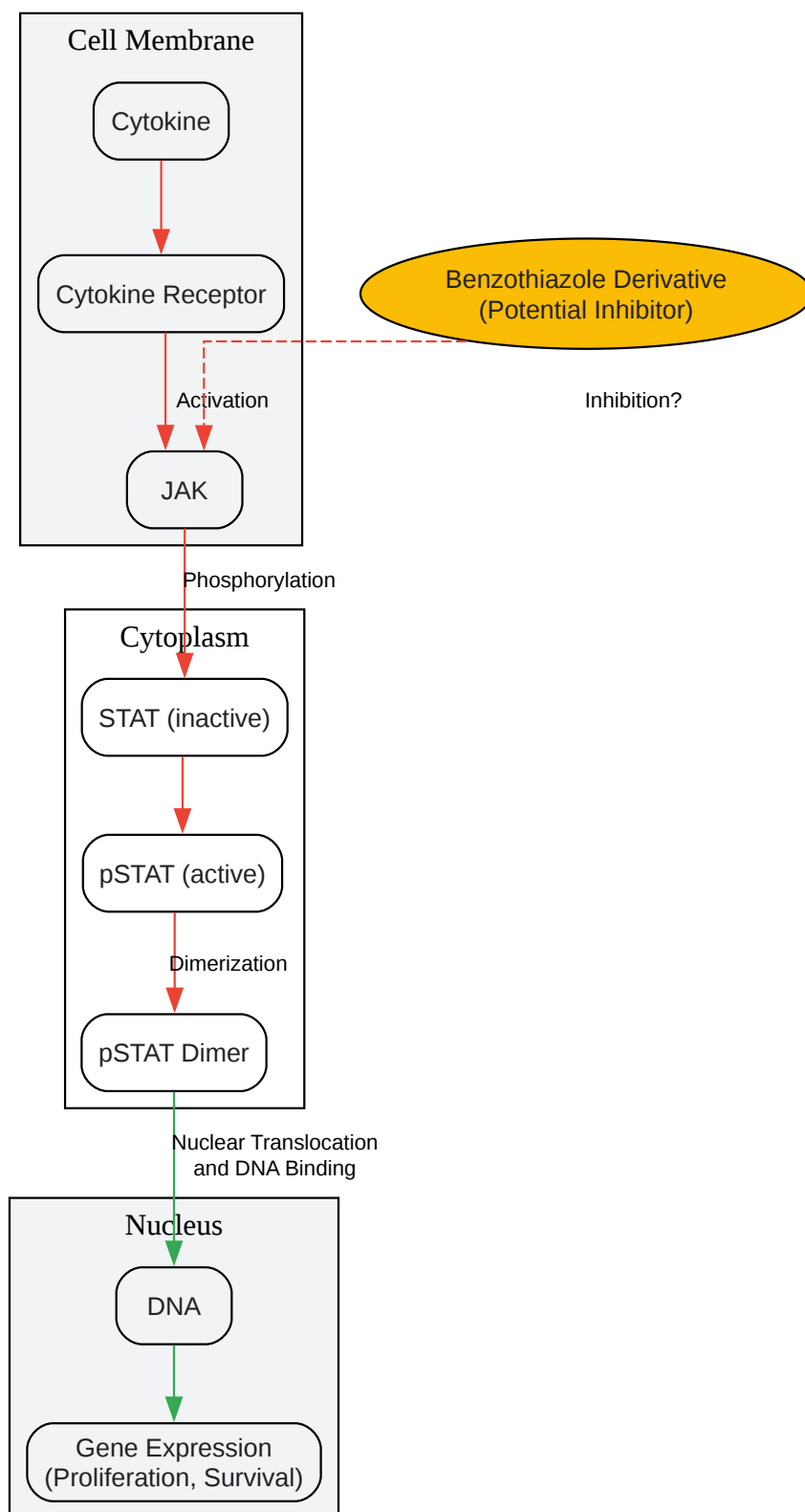
Synthesis of 4,6-Dimethyl-2-Benzothiazolamine

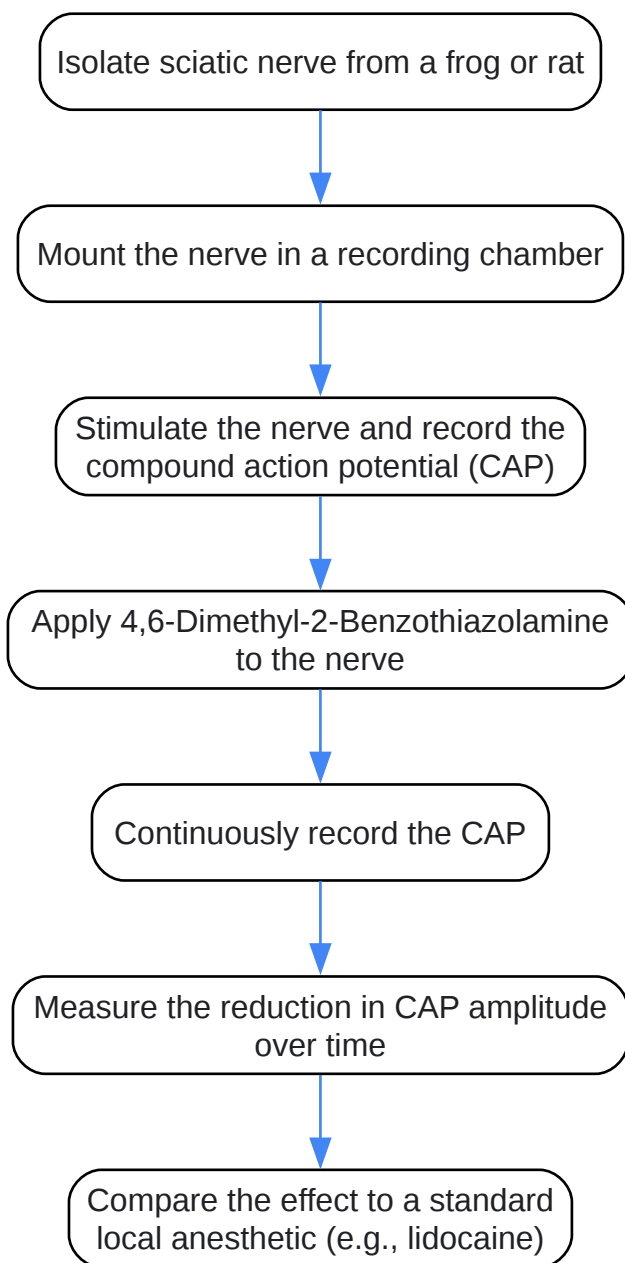
While a specific, detailed protocol for the synthesis of 4,6-Dimethyl-2-Benzothiazolamine is not readily available in the searched literature, a general and widely used method for the synthesis of 2-aminobenzothiazoles is the reaction of a substituted aniline with a thiocyanate salt in the presence of a halogen. The following is a plausible experimental protocol adapted from the synthesis of similar compounds.

Reaction Scheme:









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References

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